

Hydroxy-PEG6-CH2-Boc: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG6-CH2-Boc

Cat. No.: B608016

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Hydroxy-PEG6-CH2-Boc** (CAS RN: 297162-47-1), a polyethylene glycol (PEG) derivative commonly utilized in bioconjugation and pharmaceutical research. Due to its increasing application, a thorough understanding of its safety profile and proper handling procedures is crucial for laboratory personnel. This document summarizes key safety data, outlines handling and emergency protocols, and provides a logical workflow for its safe use.

Chemical and Physical Properties

Hydroxy-PEG6-CH2-Boc, with the IUPAC name tert-butyl 20-hydroxy-3,6,9,12,15,18-hexaoxaicosanoate, is a 6-unit PEG derivative.^[1] It is characterized by a terminal hydroxyl group and a Boc-protected amine group.^[2] The presence of the hydrophilic PEG linker enhances the water solubility of molecules it is conjugated to.^{[1][2]}

Property	Value	Source
CAS Number	297162-47-1	[3][4]
Molecular Formula	C18H36O9	[3]
Molecular Weight	396.48 g/mol	[3]
Physical Form	Liquid or Solid	[3]
Density	1.086 ± 0.06 g/cm ³	
Flash Point	151.3 ± 20.8 °C	

Hazard Identification and Classification

Hydroxy-PEG6-CH2-Boc is classified as a hazardous substance. The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[3]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Harmful)	Warning	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation		
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation		

Source:[3]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **Hydroxy-PEG6-CH2-Boc** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical. This includes:

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[5] Gloves must be inspected prior to use.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[5]

Engineering Controls

Work with **Hydroxy-PEG6-CH2-Boc** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors or mists.[5]

Storage

Store the compound in a tightly closed container in a dry and well-ventilated place. The recommended storage temperature is between 2°C and 8°C.

Emergency Procedures

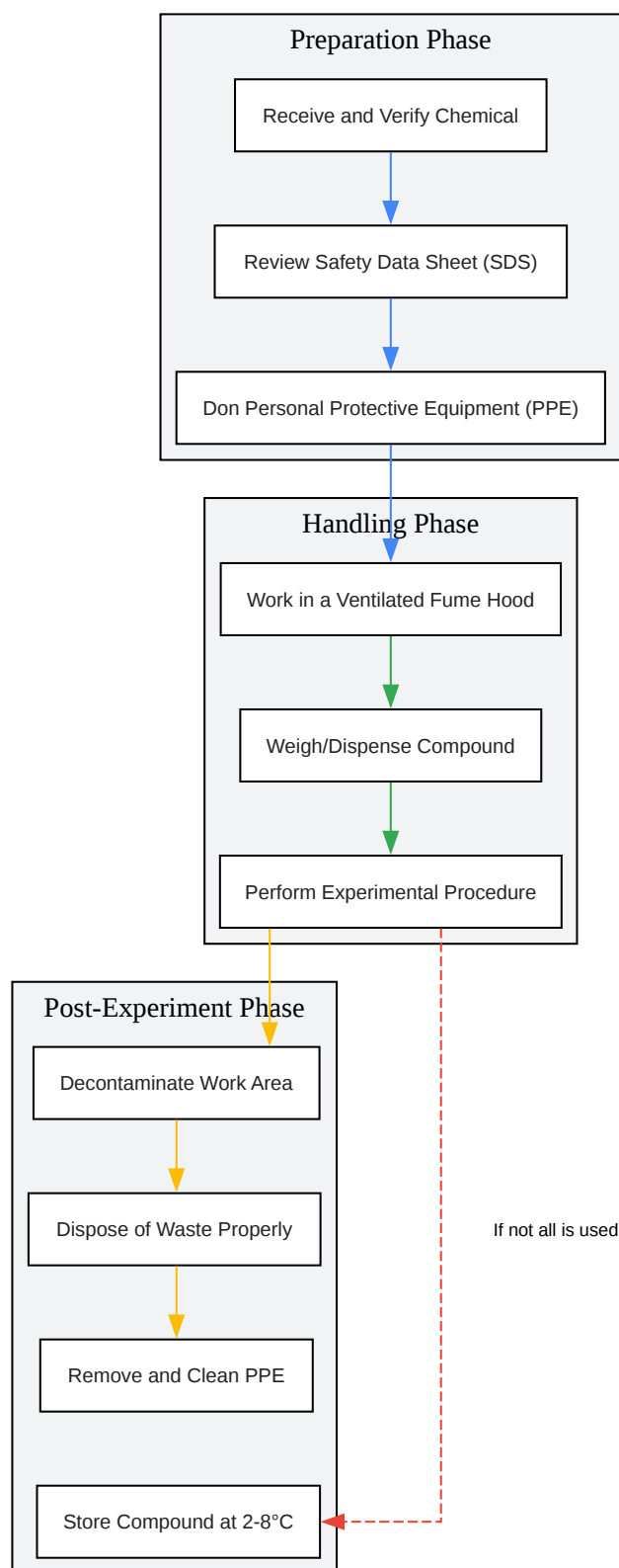
In the event of exposure or a spill, the following first-aid measures should be taken immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[5]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]

- Ingestion: Clean the mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[5\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Hydroxy-PEG6-CH2-Boc** from receipt to disposal.



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Caption: Safe handling workflow for **Hydroxy-PEG6-CH2-Boc**.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5] Do not let the product enter drains.

Toxicological Information

While specific quantitative toxicity data such as LD50 for **Hydroxy-PEG6-CH2-Boc** is not readily available in the public domain, the provided hazard statements indicate that it is harmful upon acute exposure through inhalation, and skin or eye contact.[3] No information was found to suggest that the compound is carcinogenic or mutagenic.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for the most accurate and up-to-date information before handling any chemical.

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